

In-Depth Technical Guide: 2-Ethoxy-4-methylphenol (CAS Number 2563-07-7)

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Compound of Interest

Compound Name: 2-Ethoxy-4-methylphenol

CAS No.: 2563-07-7

Cat. No.: B1359942

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties, hazards, and available toxicological data for **2-Ethoxy-4-methylphenol** (CAS 2563-07-7). This compound, also known by trade names such as Ultravanil or vanilla cresol, is primarily utilized as a fragrance ingredient. This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who may encounter or be interested in the biological and toxicological profile of this molecule. All quantitative data is summarized in structured tables for ease of reference, and where available, insights into experimental methodologies are provided.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethoxy-4-methylphenol** is presented in Table 1. Data has been compiled from various chemical databases and literature sources. It is important to note that some physical properties are estimated or based on structurally similar compounds.

Table 1: Physicochemical Properties of **2-Ethoxy-4-methylphenol**

Property	Value	Source(s)
IUPAC Name	2-Ethoxy-4-methylphenol	
Synonyms	vanilla cresol, Ultravanil, 2-Ethoxy-p-cresol, 4-Methyl-2-ethoxyphenol	[1]
CAS Number	2563-07-7	
Molecular Formula	C ₉ H ₁₂ O ₂	
Molecular Weight	152.19 g/mol	
Appearance	Pale yellow to yellow clear liquid to solid (estimated)	
Boiling Point	243.00 to 244.00 °C @ 760.00 mm Hg	
Density	1.065 - 1.067 g/cm ³ @ 25.00 °C	
Refractive Index	1.510 @ 20.00 °C	
Flash Point	> 93.33 °C (> 200.00 °F) TCC	
XlogP3-AA (est.)	2.3	

Toxicological Profile and Hazards

The toxicological profile of **2-Ethoxy-4-methylphenol** has been evaluated for several endpoints, primarily in the context of its use as a fragrance ingredient. The following sections summarize the available data.

Acute Toxicity

Quantitative data for acute oral and inhalation toxicity of **2-Ethoxy-4-methylphenol** is limited. However, an acute dermal toxicity study has been conducted.

Table 2: Acute Toxicity Data for **2-Ethoxy-4-methylphenol**

Endpoint	Species	Route	Value	Classification	Source(s)
LD ₅₀	Rabbit	Dermal	> 2000 mg/kg bw	Not Classified	
LD ₅₀	Rat/Mouse	Oral	Data Not Available	-	
LC ₅₀	Rat	Inhalation	Data Not Available	-	

Skin and Eye Irritation

2-Ethoxy-4-methylphenol is classified as a skin and eye irritant.[1]

Skin Sensitization

This compound is recognized as a moderate skin sensitizer.[2] The Research Institute for Fragrance Materials (RIFM) has established a No Expected Sensitization Induction Level (NESIL) based on human repeat insult patch tests (HRIPTs).

Table 3: Skin Sensitization Data for **2-Ethoxy-4-methylphenol**

Test	Species	Result	NESIL	Source(s)
Guinea Pig Maximization Test	Guinea Pig	Sensitizer	-	[2]
Human Repeat Insult Patch Test (HRIPT)	Human	Sensitizer	230 µg/cm ²	[2]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is limited publicly available data on the genotoxicity, carcinogenicity, and reproductive toxicity of **2-Ethoxy-4-methylphenol**. Safety assessments for fragrance ingredients often rely on data from structurally related compounds (read-across). For instance, a RIFM safety assessment mentions that for reproductive toxicity, the read-across material isoeugenol was used.[2] In a developmental toxicity study with isoeugenol, the LOAEL was 1000 mg/kg/day and the NOAEL was 500 mg/kg/day.[3]

Aquatic Toxicity

Data is available for the acute toxicity of **2-Ethoxy-4-methylphenol** to aquatic organisms.

Table 4: Aquatic Toxicity Data for **2-Ethoxy-4-methylphenol**

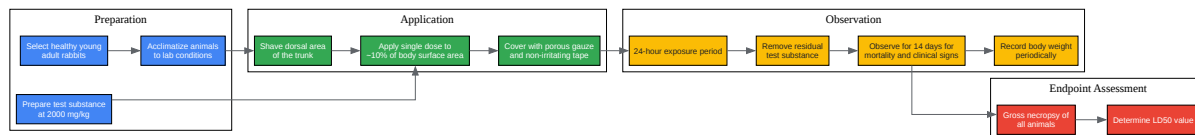
Endpoint	Species	Duration	Value	Source(s)
LC ₅₀	Carp (Cyprinus carpio)	96 hours	42 mg/L	[2]
EC ₅₀	Water flea (Daphnia magna)	48 hours	1.0 - 1.8 mg/L	[2]

Experimental Protocols

Detailed experimental protocols for the studies conducted specifically on **2-Ethoxy-4-methylphenol** are not readily available in the public domain. However, the methodologies for the types of toxicological tests mentioned are standardized. The following are generalized descriptions of the protocols that would have been followed based on international guidelines (e.g., OECD, EPA).

Acute Dermal Toxicity (as per OECD 402)

This test is designed to assess the potential for a substance to cause death when applied to the skin in a single dose.

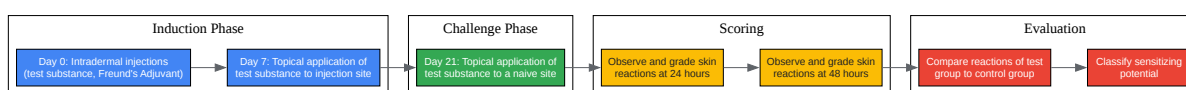


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Caption: Generalized workflow for an acute dermal toxicity study.

Skin Sensitization: Guinea Pig Maximization Test (GPMT) (as per OECD 406)

The GPMT is an in vivo assay used to assess the potential of a substance to induce skin sensitization.



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Caption: Generalized workflow for the Guinea Pig Maximization Test.

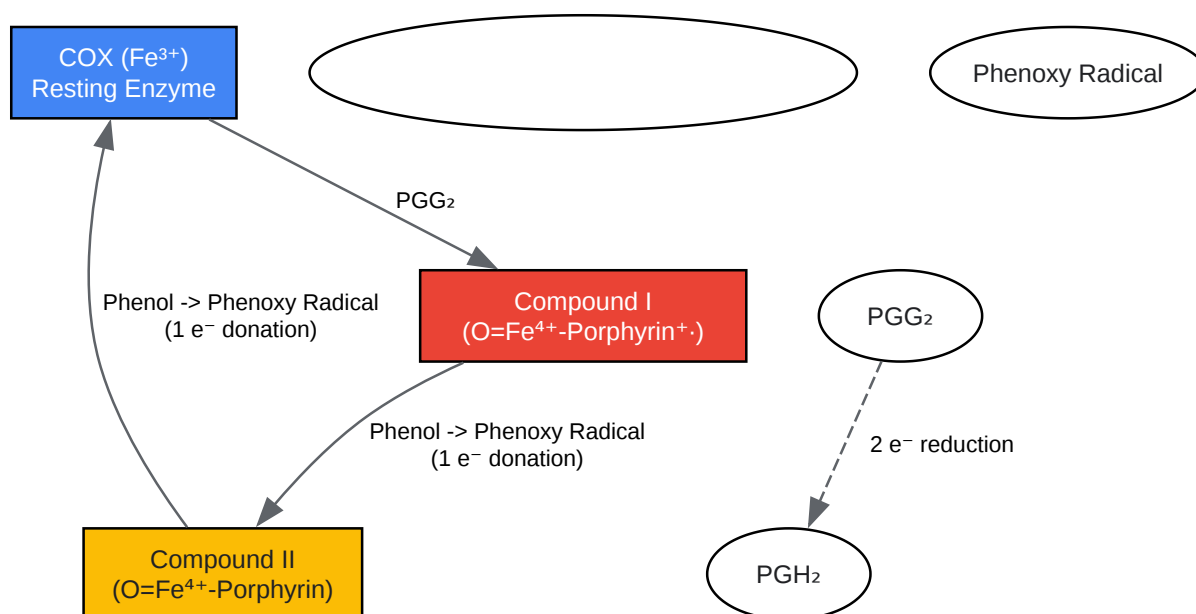
Potential Mechanism of Action and Signaling Pathways

Direct research into the specific mechanism of action and interaction of **2-Ethoxy-4-methylphenol** with cellular signaling pathways is not extensively published. However, based

on its chemical structure as a substituted phenol, some potential interactions can be hypothesized.

Phenolic compounds are known to interact with various biological systems. For instance, some phenols can act as reducing co-substrates for the peroxidase activity of cyclooxygenase (COX) enzymes. This interaction can influence the production of prostaglandins, which are key mediators of inflammation. While this has not been demonstrated for **2-Ethoxy-4-methylphenol** specifically, it represents a plausible area for future investigation.

The diagram below illustrates the potential interaction of a phenolic compound with the COX peroxidase cycle.



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Caption: Potential interaction of a phenolic compound in the COX peroxidase cycle.

Conclusion

2-Ethoxy-4-methylphenol (CAS 2563-07-7) is a fragrance ingredient with a well-documented potential for skin sensitization. While data on acute dermal toxicity is available, there are significant data gaps concerning its acute oral and inhalation toxicity, as well as its long-term toxicological effects such as carcinogenicity and reproductive toxicity. The mechanism of its

biological activity is not well-defined, although its phenolic structure suggests potential interactions with enzymatic pathways like the cyclooxygenase system. Further research is warranted to fully characterize the toxicological profile and biological activity of this compound, particularly for applications beyond the fragrance industry that might involve higher or different routes of exposure. Researchers and drug development professionals should exercise caution and adhere to recommended safety protocols when handling this compound.

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